

stabilization of 1,3,4-thiadiazole-2,5-dithiol in solution

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Compound of Interest

Compound Name: 1,3,4-Thiadiazole-2,5-dithiol

Cat. No.: B142945

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Technical Support Center: 1,3,4-Thiadiazole-2,5-dithiol

Welcome to the technical support center for **1,3,4-thiadiazole-2,5-dithiol** (DMTD). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stabilization and handling of DMTD in solution.

Frequently Asked Questions (FAQs)

Q1: What is the predominant tautomeric form of **1,3,4-thiadiazole-2,5-dithiol** in solution?

A1: In the solid state, **1,3,4-thiadiazole-2,5-dithiol** predominantly exists in the thione form. However, spectroscopic studies indicate that the dithiol form is the predominant tautomer in solution. This is a critical consideration for its reactivity and chelation properties.

Q2: What are the general solubility characteristics of DMTD?

A2: DMTD is generally described as having high solubility in various organic solvents.^[1] It is soluble in dimethyl sulfoxide (DMSO), and its dipotassium salt is also commercially available, indicating some aqueous solubility of the salt form.^[2] For specific quantitative data, please refer to the solubility table in the troubleshooting guide section.

Q3: What are the recommended storage conditions for DMTD and its solutions?

A3: Solid DMTD should be stored at 4°C under a nitrogen atmosphere.[3] Stock solutions of DMTD in a suitable solvent can be stored at -80°C for up to 6 months or at -20°C for up to 1 month, preferably under a nitrogen atmosphere to prevent oxidation.[1][4] It is advisable to aliquot the solution to avoid repeated freeze-thaw cycles.[1]

Q4: Is DMTD stable across a wide pH range?

A4: No, DMTD is not stable across a wide pH range. It is incompatible with strong acids and strong oxidizing agents.[5] While specific degradation kinetics at various pH values are not extensively documented in readily available literature, it is known to be unstable in alkaline conditions. Caution should be exercised when working with DMTD in basic solutions.

Q5: What are the primary applications of **1,3,4-thiadiazole-2,5-dithiol** in research?

A5: DMTD is a versatile compound with several applications. It is widely used as a key intermediate in the synthesis of pharmaceuticals and agrochemicals, particularly for developing anti-inflammatory, antimicrobial, and antifungal agents.[6][7] Its ability to form coordination complexes with metals makes it valuable in material science and for the treatment of metal-polluted water.[2][6] Furthermore, it exhibits antioxidant properties, making it a subject of interest for developing protective agents.[6]

Troubleshooting Guides

Issue 1: Poor Solubility or Precipitation of DMTD in Solution

Symptoms:

- The compound does not fully dissolve in the chosen solvent.
- Precipitation is observed after the initial dissolution or upon storage.

Possible Causes and Solutions:

Possible Cause	Troubleshooting Step
Inappropriate Solvent	While DMTD is soluble in many organic solvents, its solubility can vary. If you are experiencing issues, consider switching to a solvent with higher polarity or aprotic characteristics.
Hygroscopic Nature of Solvent	DMSO, a common solvent for DMTD, is hygroscopic. The presence of water can affect the solubility of the compound. Always use freshly opened or properly stored anhydrous DMSO. [1]
Low Temperature	Solubility can decrease at lower temperatures. If working with cooled solutions, ensure the concentration is below the saturation point at that temperature.
Incorrect pH	The protonation state of the thiol groups can influence solubility. While DMTD is unstable in strong bases, slight adjustments in pH (in the acidic to neutral range) might improve solubility in aqueous-organic mixtures.

Quantitative Solubility Data:

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	116.67 mg/mL (776.51 mM)	Ultrasonic treatment may be needed. Use of newly opened DMSO is recommended due to its hygroscopic nature. [1]
Other Organic Solvents	While specific quantitative data is not readily available, DMTD is reported to be soluble in solvents like ethanol, methanol, and DMF. [8] [9]	It is recommended to perform small-scale solubility tests to determine the optimal concentration for your specific application.

Issue 2: Degradation of DMTD in Solution

Symptoms:

- A change in the color of the solution over time.
- Loss of biological activity or reactivity in assays.
- Appearance of unknown peaks in analytical chromatograms (e.g., HPLC).

Possible Causes and Solutions:

Possible Cause	Troubleshooting Step
Oxidation	The thiol groups in DMTD are susceptible to oxidation, which can lead to the formation of disulfides and other degradation products. Prepare solutions fresh whenever possible and store them under an inert atmosphere (e.g., nitrogen or argon). [1] [4]
Exposure to Light	Photodegradation can occur. Protect solutions from light by using amber vials or by wrapping the container in aluminum foil. [5]
Incompatible pH	As mentioned, DMTD is unstable in strongly acidic or alkaline conditions. Ensure the pH of your solution is within a stable range, typically neutral to slightly acidic. [5]
Presence of Metal Ions	DMTD readily chelates with metal ions. If your experiment is sensitive to metal chelation, use metal-free solvents and containers.
Incompatible Reagents	Avoid strong oxidizing agents, as they will degrade the compound. [5]

Experimental Protocols

Protocol 1: Preparation of a Stable Stock Solution of DMTD in DMSO

Materials:

- **1,3,4-thiadiazole-2,5-dithiol** (solid)
- Anhydrous dimethyl sulfoxide (DMSO)
- Inert gas (Nitrogen or Argon)
- Sterile, amber glass vial with a screw cap

Procedure:

- Weigh the desired amount of solid DMTD in a clean, dry vial.
- Add the calculated volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add the appropriate volume of DMSO to your weighed DMTD).
- If dissolution is slow, briefly sonicate the vial in a water bath until the solid is completely dissolved.^[1]
- Purge the headspace of the vial with a gentle stream of inert gas (nitrogen or argon) for 1-2 minutes to displace any oxygen.
- Quickly and tightly cap the vial.
- For long-term storage, aliquot the stock solution into smaller, single-use vials to minimize freeze-thaw cycles and exposure to air.^[1]
- Store the stock solution at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][4]}

Protocol 2: General Procedure for Metal Chelation using DMTD

This protocol provides a general workflow for the synthesis of metal complexes with DMTD. Specific reaction conditions will vary depending on the metal salt and desired complex.

Materials:

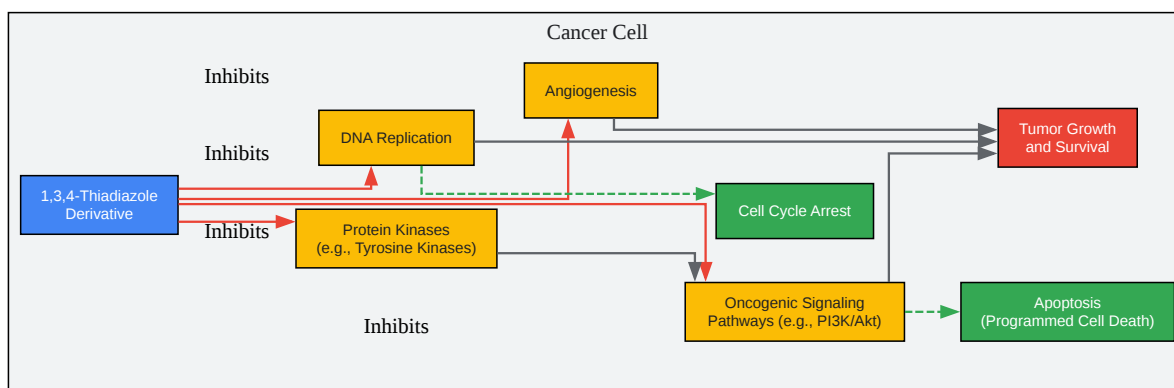
- **1,3,4-thiadiazole-2,5-dithiol** (or its dipotassium salt)
- A suitable metal salt (e.g., CuCl_2 , NiCl_2 , CoCl_2)
- Ethanol or an ethanol/water mixture
- Reaction flask with a condenser and magnetic stirrer

Procedure:

- Dissolve the DMTD or its dipotassium salt in a minimal amount of ethanol or an ethanol/water mixture in the reaction flask.
- In a separate container, prepare a solution of the metal salt in the same solvent system.
- With continuous stirring, slowly add the metal salt solution to the DMTD solution.
- The reaction mixture may be heated under reflux for a specified period (e.g., 1-6 hours) to facilitate complex formation.^{[10][11]}
- Monitor the reaction progress by thin-layer chromatography (TLC) if applicable.
- Upon completion, allow the reaction mixture to cool to room temperature.
- The resulting metal complex precipitate can be collected by filtration.
- Wash the precipitate with the solvent to remove any unreacted starting materials.
- Dry the collected solid, for instance, in a vacuum oven.
- Characterize the synthesized metal complex using appropriate analytical techniques (e.g., FT-IR, UV-Vis, elemental analysis).

Visualizations

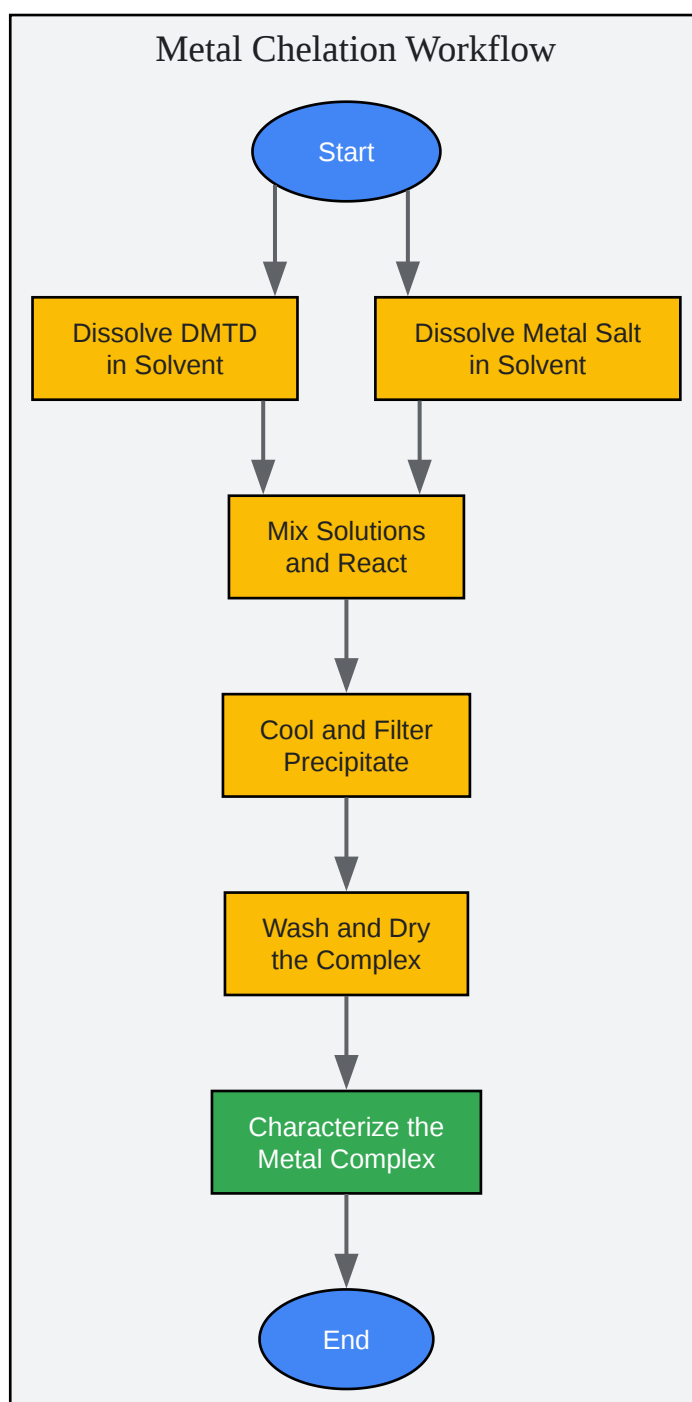
Anticancer Signaling Pathway of 1,3,4-Thiadiazole Derivatives



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Caption: Anticancer mechanism of 1,3,4-thiadiazole derivatives.

Experimental Workflow for Metal Chelation



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Caption: Experimental workflow for metal chelation with DMTD.

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